

Azosulfamide: A Technical Overview of its Chemical Properties and Biological Activity

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Compound of Interest

Compound Name: Azosulfamide

Cat. No.: B1666504

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Introduction

Azosulfamide is a sulfonamide antibacterial agent characterized by an azo linkage. Historically significant in the development of antimicrobial therapies, it belongs to the class of sulfa drugs that inhibit bacterial growth by interfering with folic acid synthesis. This technical guide provides a comprehensive overview of **Azosulfamide**'s chemical identity, physicochemical properties, synthesis, and biological activity, with a focus on its mechanism of action and methods for its evaluation.

Chemical Identity and Synonyms

The nomenclature and various identifiers for **Azosulfamide** are summarized below.

Identifier	Value
IUPAC Name	sodium (E)-6-acetamido-4-hydroxy-3-((4-sulfamoylphenyl)diazenyl)naphthalene-2,7-disulfonate[1]
CAS Number	133-60-8[2]
Molecular Formula	C ₁₈ H ₁₄ N ₄ Na ₂ O ₁₀ S ₃ [1][3]
Molecular Weight	588.48 g/mol [1]
Synonyms	Azosulfamide, NSC 402615, Streptozon II, Streptozon S, Disodium Neoprontosil, Drometil, AZOSULPHAMIDE, Leuconeoprontosil, Prontosil soluble[1]

Physicochemical Properties

A summary of the known physicochemical properties of **Azosulfamide** is presented in the following table. Quantitative data for properties such as melting point, boiling point, and pKa are not readily available in the cited literature.

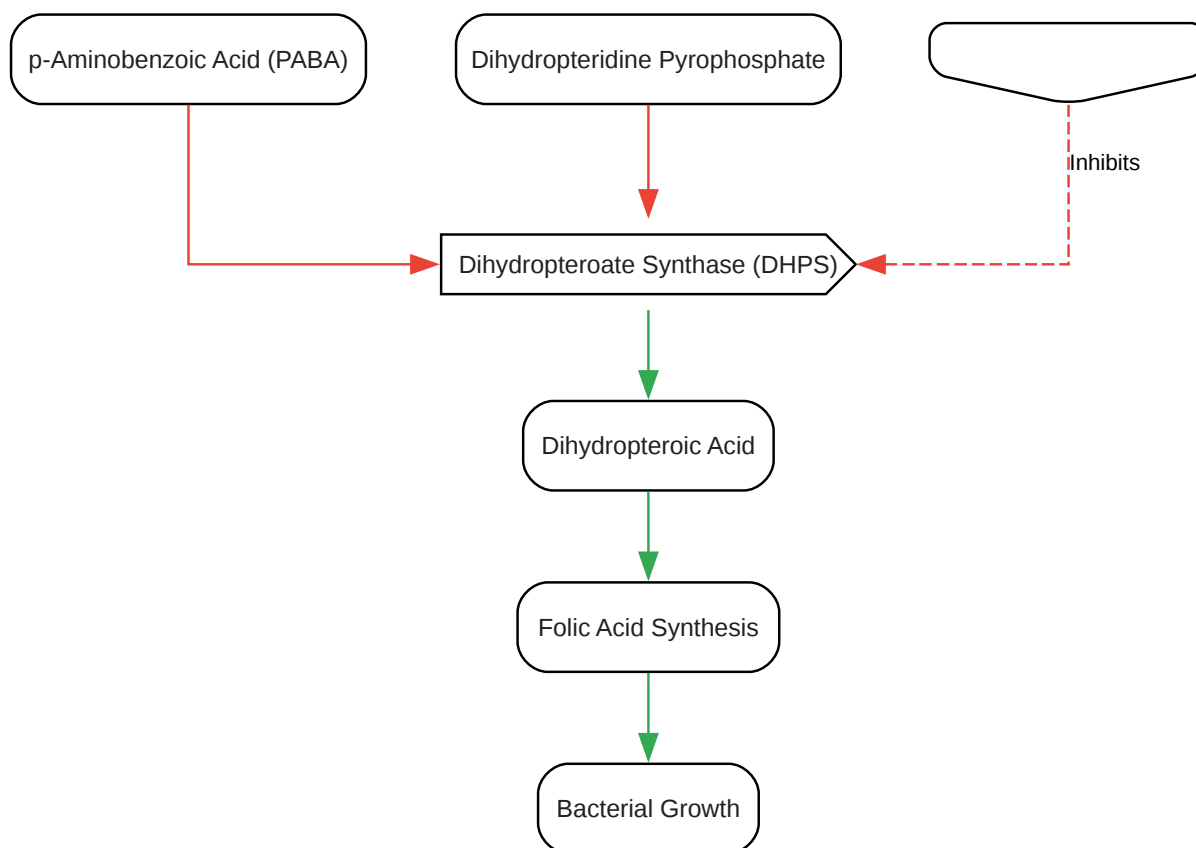
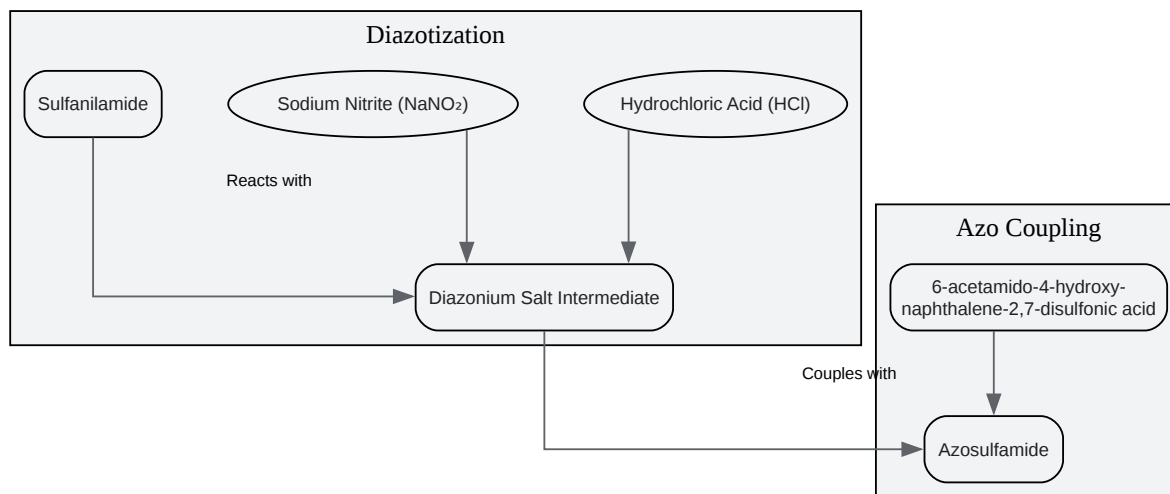
Property	Description
Appearance	Dark red, odorless, and tasteless powder[4]
Solubility	Soluble in water, resulting in an intense red color.[4] Also soluble in DMSO.[1] Practically insoluble in organic solvents.[4]
LogP	6.07570[3]

Synthesis and Characterization

Synthesis

A detailed, specific experimental protocol for the synthesis of **Azosulfamide** is not available in the public domain. However, the general synthesis of azo compounds derived from

sulfonamides involves a diazotization reaction followed by a coupling reaction. The conceptual workflow for such a synthesis is outlined below.



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